

4-Bromothiazole: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Bromothiazole

Cat. No.: B1332970

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide to the safe handling, storage, and emergency procedures for **4-Bromothiazole**. The information herein is compiled from safety data sheets and chemical safety literature to ensure the well-being of laboratory personnel and the integrity of research.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **4-Bromothiazole** is fundamental to its safe handling. This data is crucial for designing experiments, selecting appropriate storage conditions, and planning emergency responses.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₂ BrNS	[1]
Molecular Weight	164.03 g/mol	[1]
CAS Number	34259-99-9	[1][2]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	190°C	[4]
Storage Temperature	Room temperature, in a dry, dark, sealed place	[5][6]

Hazard Identification and Classification

4-Bromothiazole is classified as a hazardous substance. The following table summarizes its GHS hazard classifications, which communicate the nature and severity of the potential health and environmental effects.

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	H302	Warning	Harmful if swallowed[1]
Skin Corrosion/Irritation	2	H315	Warning	Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	1	H318	Danger	Causes serious eye damage[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335	Warning	May cause respiratory irritation[1]

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is mandatory to minimize risk when working with **4-Bromothiazole**.

Handling Procedures

- Ventilation: Always handle **4-Bromothiazole** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors.[2][7]
- Personal Protective Equipment (PPE): A detailed visualization of required PPE is provided in Figure 1. Always wear appropriate chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[2][7] A face shield may be necessary for splash protection.[2]

- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[7]
- **Hygiene:** Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[7] Do not eat, drink, or smoke in areas where **4-Bromothiazole** is handled.[7]
- **Clothing:** Contaminated clothing should be removed immediately and washed before reuse.[7]

Storage Procedures

- **Container:** Keep the container tightly closed when not in use.[2]
- **Location:** Store in a cool, dry, and well-ventilated area away from incompatible substances.[2][7]
- **Incompatibilities:** Avoid storage with strong oxidizing agents, strong acids, strong bases, and amines.[2]
- **Ignition Sources:** Keep away from heat and sources of ignition.[2]

Personal Protective Equipment (PPE) Workflow

The following diagram outlines the mandatory personal protective equipment for handling **4-Bromothiazole**.



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Caption: Mandatory PPE for handling **4-Bromothiazole**.

Emergency Procedures

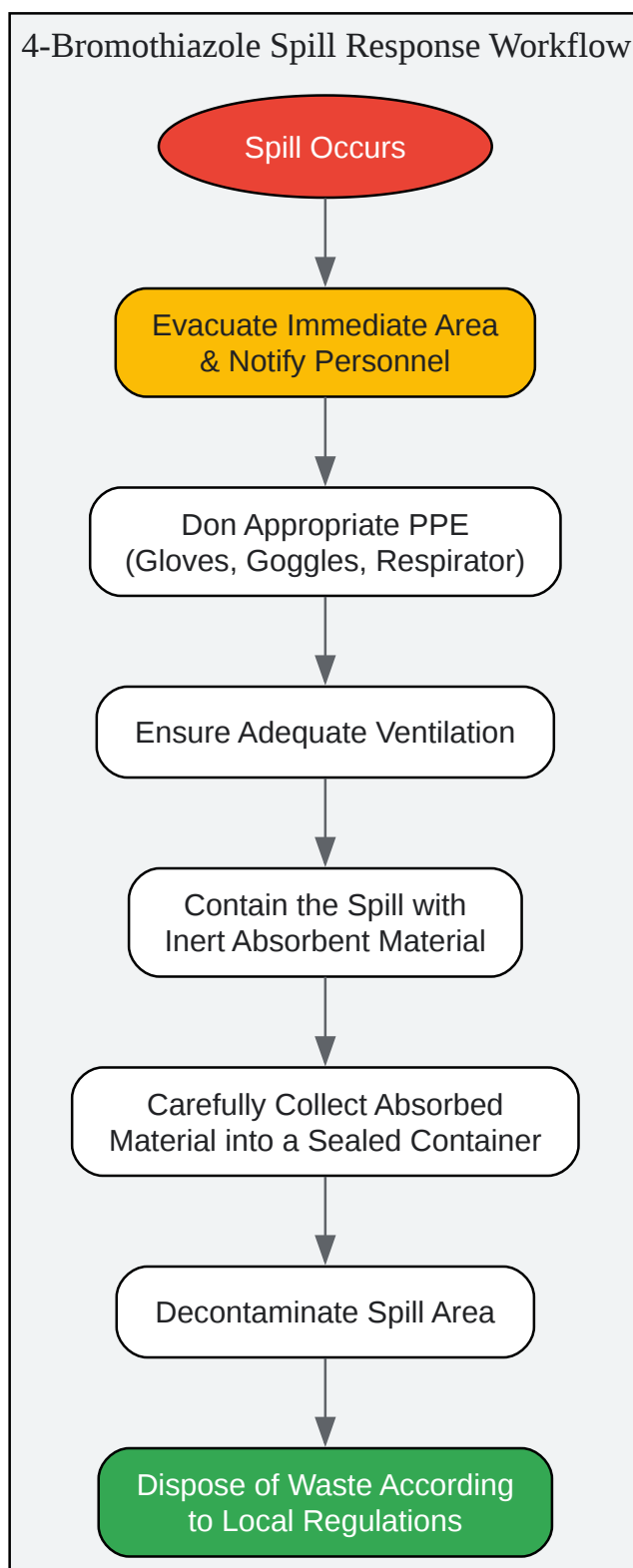
Immediate and appropriate action is critical in the event of an emergency involving **4-Bromothiazole**.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [7]

Spill Response Protocol

A systematic approach is necessary to safely manage a spill of **4-Bromothiazole**. The following workflow diagram illustrates the key steps.



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Caption: Step-by-step spill response workflow.

Spill Cleanup Methodology:

- **Evacuate and Notify:** Immediately alert personnel in the vicinity and evacuate the immediate area.
- **Assess the Spill:** Determine the extent of the spill and if it is safe to clean up with available resources. For large spills, contact your institution's emergency response team.
- **Personal Protection:** Before approaching the spill, don the appropriate PPE, including chemical-resistant gloves, safety goggles, and a respirator if ventilation is inadequate.[\[7\]](#)
- **Ventilation:** Ensure the area is well-ventilated.
- **Containment:** For liquid spills, use an inert absorbent material such as vermiculite, sand, or commercial sorbent pads to contain the spill.[\[1\]](#)
- **Collection:** Carefully sweep or scoop up the absorbed material and place it into a designated, labeled, and sealed waste container.[\[1\]](#)
- **Decontamination:** Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials as hazardous waste.
- **Disposal:** Dispose of the sealed waste container through a licensed hazardous waste disposal company, adhering to all local, state, and federal regulations.[\[1\]](#)[\[2\]](#)

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[8\]](#)
- **Specific Hazards:** During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[\[7\]](#) This may include carbon oxides, nitrogen oxides, sulfur oxides, and hydrogen bromide.[\[2\]](#)[\[8\]](#)
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)

Disposal Considerations

All waste materials contaminated with **4-Bromothiazole** must be treated as hazardous waste.

- Waste Collection: Collect all contaminated materials, including unused product and cleaning supplies, in a dedicated, properly labeled, and sealed container.[1]
- Regulations: Disposal must be conducted in accordance with all applicable local, state, and federal environmental regulations.[2]
- Licensed Disposal: Entrust the final disposal to a licensed hazardous waste disposal company.[1]

By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can mitigate the risks associated with **4-Bromothiazole** and maintain a safe laboratory environment.

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